

# Section 1: Hazard Identification and Physicochemical Properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest	
Compound Name:	3-Bromo-1-nitronaphthalene
Cat. No.:	B177257
	<a href="#">Get Quote</a>

A thorough understanding of a chemical's properties is the foundation of a robust safety assessment. **3-Bromo-1-nitronaphthalene** is a solid at room temperature, utilized as an intermediate in the synthesis of pharmaceuticals and other complex organic molecules.<sup>[1][2]</sup> Its dual functionalization with both a bromine atom and a nitro group dictates its reactivity and its toxicological profile.<sup>[1][2]</sup>

**Table 1: Physicochemical and Hazard Identification Data**

Property	Value	Source(s)
Chemical Formula	C <sub>10</sub> H <sub>6</sub> BrNO <sub>2</sub>	[1][2][3]
Molecular Weight	~252.06 g/mol	[1][3]
Appearance	Yellow crystalline solid / powder	[2][4]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[5]
Signal Word	Warning	[5]
Incompatibilities	Strong oxidizing agents, Strong reducing agents, Strong bases	[5][6][7]
Hazardous Decomposition	Carbon oxides (CO, CO <sub>2</sub> ), Nitrogen oxides (NO <sub>x</sub> ), Hydrogen bromide gas	[5]

```
graph "Hazard_Profile_Summary" {
graph [rankdir="TB", splines=ortho, nodesep=0.6];
node [shape=Mdiamond, style=filled, width=2, height=2, fixedsize=true];
edge [style=invis];

// Node definitions with specific colors and high-contrast font colors
HEALTH [label="2", fillcolor="#4285F4", fontcolor="#FFFFFF"];
```

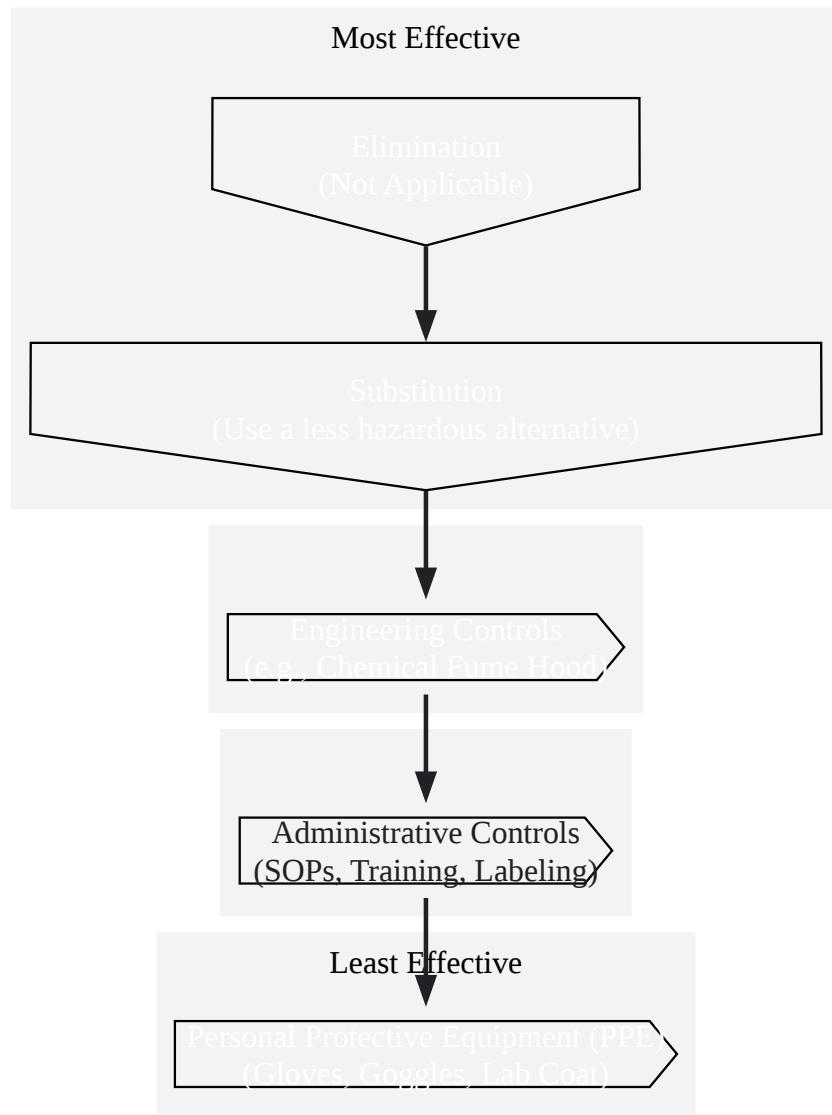
```
FLAMMABILITY [label="0", fillcolor="#EA4335", fontcolor="#FFFFFF"];
INSTABILITY [label="0", fillcolor="#FBBC05", fontcolor="#202124"];
SPECIAL [label="", fillcolor="#FFFFFF", fontcolor="#202124"];

// Invisible edges to position the nodes in a diamond shape
subgraph {
rank=same;
FLAMMABILITY;
}
subgraph {
rank=same;
HEALTH;
INSTABILITY;
}
subgraph {
rank=same;
SPECIAL;
}

FLAMMABILITY -- HEALTH;
FLAMMABILITY -- INSTABILITY;
HEALTH -- SPECIAL;
INSTABILITY -- SPECIAL;

// Labels for the quadrants
label_health [label="Health", shape=plaintext, fontsize=12, fontcolor="#202124"];
label_flam [label="Flammability", shape=plaintext, fontsize=12, fontcolor="#202124"];
label_inst [label="Instability", shape=plaintext, fontsize=12, fontcolor="#202124"];

// Positioning the labels using invisible nodes and edges
pos_health [shape=point, style=invis, pos="-1.5,0!"];
pos_flam [shape=point, style=invis, pos="0,1.5!"];
pos_inst [shape=point, style=invis, pos="1.5,0!"];
```



[Click to download full resolution via product page](#)

Caption: The hierarchy of controls applied to laboratory chemical safety.

## Engineering Controls: The Primary Barrier

The most critical engineering control for handling **3-Bromo-1-nitronaphthalene** is the mandatory use of a certified chemical fume hood. [8] This is non-negotiable. The fume hood contains dusts and potential vapors, preventing inhalation, which is a primary route of exposure. [5] Ensure the sash is kept at the lowest practical height and that the hood's certification is current.

## Administrative Controls: Standardizing Safe Practices

These controls are procedural and behavioral measures designed to reduce exposure risk:

- Standard Operating Procedures (SOPs): Your institution must have a specific SOP for handling halogenated nitroaromatic compounds.
- Training: All personnel must be trained on the specific hazards of this compound and the emergency procedures before handling it.
- Access Control: Limit access to storage areas and designated handling zones to authorized personnel only.
- Labeling: All primary and secondary containers must be clearly labeled with the chemical name, CAS number, and appropriate GHS hazard pictograms.

## Personal Protective Equipment (PPE): The Final Defense

PPE is the last line of defense and must be used in conjunction with engineering and administrative controls. [9] It does not eliminate the hazard but provides a crucial barrier against exposure.

### Table 2: Personal Protective Equipment (PPE) Specification

PPE Category	Specification	Rationale and Causality
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). [8]	Prevents direct skin contact, which can cause irritation. [5] Double-gloving is recommended for extended procedures. Gloves should be changed every 30-60 minutes or immediately upon known contact. [9]
Eye & Face Protection	Safety glasses with side shields or chemical splash goggles. [6][8]	Protects against accidental splashes or airborne particles that can cause serious eye irritation. [5] A face shield should be worn over goggles when there is a significant splash risk. [9]
Body Protection	A flame-retardant lab coat is mandatory.	Protects skin and personal clothing from contamination. [8] For handling larger quantities (>100g), a chemical-resistant apron is advised. [8]
Respiratory Protection	Not typically required when handled within a certified fume hood.	A fume hood provides adequate respiratory protection. [6] If a fume hood is non-functional or in the event of a large spill, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [8]

## Section 3: Standard Operating Procedure (SOP) for Laboratory Handling

This protocol outlines a self-validating workflow for the safe handling of **3-Bromo-1-nitronaphthalene**.

### Pre-Handling Checklist

- Verify Fume Hood: Confirm the chemical fume hood has a current certification and is functioning correctly (check airflow monitor).
- Assemble PPE: Don all required PPE as specified in Table 2 before entering the designated handling area.
- Prepare Workspace: Ensure the work surface is clean and uncluttered. Designate a specific area for the handling procedure.
- Locate Emergency Equipment: Confirm the location and operational status of the nearest safety shower, eyewash station, and spill kit.

- Review SDS: Have a copy of the Safety Data Sheet (SDS) for **3-Bromo-1-nitronaphthalene** readily available.

## Weighing and Dispensing Protocol (Solid)

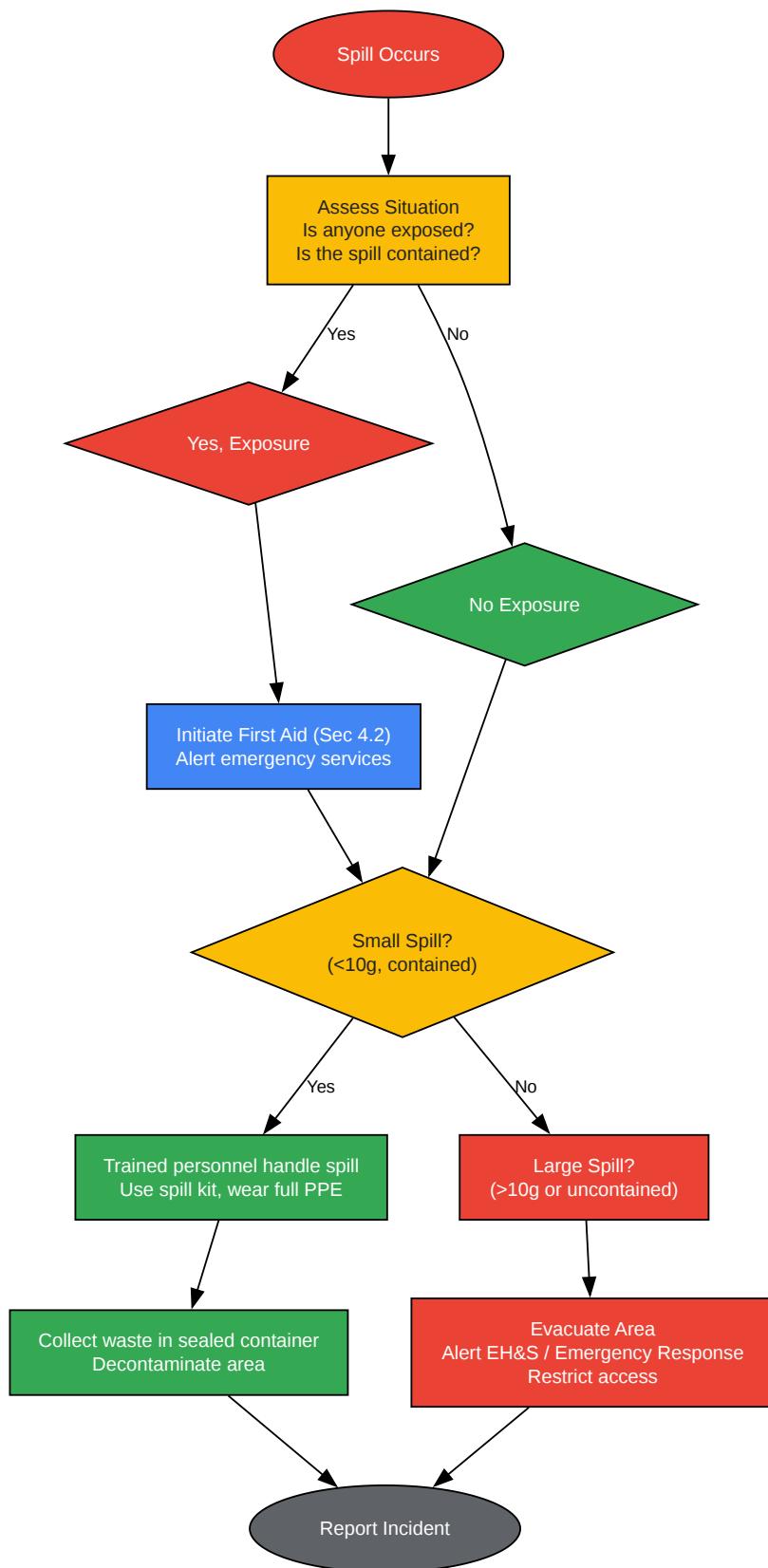
- Perform all manipulations within the fume hood.
- Use a disposable weigh boat or a tared, sealed container to prevent contamination of balances.
- Handle the solid carefully to minimize the generation of airborne dust. Do not use a brush to sweep up small spills of the powder; instead, wipe with a damp cloth or paper towel, which should then be disposed of as hazardous waste.
- Close the primary container tightly immediately after dispensing the required amount. [5][6]

## Post-Handling Decontamination

- Work Surface: Wipe down the work area within the fume hood with an appropriate solvent (e.g., ethanol or isopropanol), followed by soap and water. [10]All cleaning materials must be disposed of as hazardous waste.
- Glassware: Rinse all contaminated glassware with a suitable solvent to dissolve any residue. This rinse aid should be collected as halogenated organic waste. Then, wash the glassware according to standard laboratory procedures. [11]3. PPE Removal: Remove gloves using the proper technique (without touching the outer surface) and dispose of them in the designated hazardous waste container. [12]Remove lab coat and eye protection last. Wash hands thoroughly with soap and water. [5]

## Section 4: Emergency Response and First Aid

Rapid and correct response to an emergency is critical to minimizing harm.

[Click to download full resolution via product page](#)

Caption: Decision workflow for responding to a chemical spill.

## Spill Management

- Small Spill (<10g and contained in fume hood):
  - Ensure full PPE is worn.
  - Cover the spill with an inert absorbent material like vermiculite or sand. [10][13] 3. Carefully sweep the absorbed material into a designated, sealable hazardous waste container. Avoid creating dust. [7][13] 4. Decontaminate the area as described in Section 3.3.
- Large Spill (>10g or outside of fume hood):
  - Evacuate the immediate area and alert all nearby personnel. [10][14] 2. If safe to do so, turn off any nearby ignition sources. [14] 3. Close the laboratory doors to contain vapors and restrict access.
  - Immediately contact your institution's Environmental Health & Safety (EH&S) department or emergency response team. Do not attempt to clean up a large spill without specialized training and equipment.

## Personnel Exposure: First Aid

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration (if trained to do so) and seek immediate medical attention. [5][6]\* Skin Contact: Immediately remove all contaminated clothing. [6]Flush the affected skin with copious amounts of water and soap for at least 15 minutes. [5][6]Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. [5] [6]Remove contact lenses if present and easy to do. [6]Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. [5]Rinse the mouth with water. Never give anything by mouth to an unconscious person. [12]Seek immediate medical attention. [15]

## Section 5: Storage and Waste Management

Proper storage and disposal are critical for preventing accidents and environmental contamination.

### Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated area. [5][6][16]\* The storage area should be a designated corrosives or toxics cabinet.
- Store locked up and away from incompatible materials such as strong oxidizing agents and strong bases. [6][14]\* Protect from direct light and heat. [6]

### Waste Disposal

- Segregation: All waste containing **3-Bromo-1-nitronaphthalene**, including contaminated consumables (gloves, paper towels) and rinse solvents, must be collected as halogenated organic hazardous waste. Do not mix with non-halogenated waste streams. [17]\* Containerization: Use a designated, properly labeled, and leak-proof waste container. Do not fill containers beyond 90% capacity. [10]\* Final Disposal: Under no circumstances should this chemical or its waste be disposed of down the drain. [7][18] The only acceptable method of disposal is through a licensed professional waste disposal service, typically via high-temperature incineration in a facility equipped with afterburners and scrubbers to handle the halogenated and nitrogenous byproducts. [18]

## References

- [3-Bromo-1-nitronaphthalene | 102153-47-9 | Benchchem. \(URL: \\_\)](#)
- [SAFETY DATA SHEET for 3-Bromo-1-propanol. \(URL: \)](#)
- [SAFETY DATA SHEET - Sigma-Aldrich for 1-Bromo-3-nitrobenzene. \(URL: \)](#)
- [1-Bromo-5-nitronaphthalene - Synquest Labs Safety D](#)
- [Cas 67116-33-0, 2-BROMO-3-NITRONAPHTHALENE - LookChem. \(URL: \)](#)
- [1-Bromo-3-nitronaphthalene | C10H6BrNO2 | CID 348403 - PubChem. \(URL: \)](#)
- [Buy 3-Bromo-1-nitronaphthalene | 102153-47-9 - Smolecule. \(URL: \)](#)
- [Personal Protective Equipment \(PPE\) - CHEMM. \(URL: \)](#)
- [Personal Protective Equipment for Use in Handling Hazardous Drugs. \(2006-12-06\). \(URL: \)](#)
- [Personal Protective Equipment | US EPA. \(2025-09-12\). \(URL: \)](#)
- [Standard Oper](#)
- [SAFETY DATA SHEET for 1-Nitronaphthalene. \(URL: \)](#)
- [Personal protective equipment for handling 3-Bromo-1-butene - Benchchem. \(URL: \)](#)
- [3-Bromo-1-fluoronaphthalene SDS, 13772-59-3 Safety D](#)
- [Chemical Emergencies, Exposures, and Spills - Environmental Health and Safety. \(URL: \)](#)
- [operating procedure - EPA. \(2019-10-03\). \(URL: \)](#)
- [material safety data sheet sds/msds - CDH Fine Chemical for 1-Nitro Naphthalene. \(URL: \)](#)
- [SAFETY DATA SHEET for 1-Bromo-3-nitrobenzene. \(2023-09-22\). \(URL: \)](#)
- [Hazardous Materials Disposal Guide | Nipissing University. \(2019-06-12\). \(URL: \)](#)
- [1-Bromo Naphthalene CAS No 90-11-9 MATERIAL SAFETY DATA SHEET SDS/MSDS - CDH Fine Chemical. \(URL: \)](#)
- [Proper Disposal of 1-Bromo-3-nitrobenzene: A Guide for Labor](#)
- [Technical Support Center: Safe Disposal of 1-Bromo-3-butoxy-5-nitrobenzene Waste - Benchchem. \(URL: \)](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [benchchem.com \[benchchem.com\]](http://benchchem.com)
- 2. [Buy 3-Bromo-1-nitronaphthalene | 102153-47-9 \[smolecule.com\]](#)

- 3. 1-Bromo-3-nitronaphthalene | C10H6BrNO2 | CID 348403 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. lookchem.com [[lookchem.com](https://lookchem.com)]
- 5. synquestlabs.com [[synquestlabs.com](https://synquestlabs.com)]
- 6. fishersci.com [[fishersci.com](https://fishersci.com)]
- 7. sigmaaldrich.com [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 8. pdf.benchchem.com [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 9. pppmag.com [[pppmag.com](https://pppmag.com)]
- 10. pdf.benchchem.com [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 11. epa.gov [[epa.gov](https://epa.gov)]
- 12. cdhfinechemical.com [[cdhfinechemical.com](https://cdhfinechemical.com)]
- 13. safety.fsu.edu [[safety.fsu.edu](https://safety.fsu.edu)]
- 14. static.igem.org [[static.igem.org](https://static.igem.org)]
- 15. cdhfinechemical.com [[cdhfinechemical.com](https://cdhfinechemical.com)]
- 16. echemi.com [[echemi.com](https://echemi.com)]
- 17. nipissingu.ca [[nipissingu.ca](https://nipissingu.ca)]
- 18. pdf.benchchem.com [[pdf.benchchem.com](https://pdf.benchchem.com)]
- To cite this document: BenchChem. [Section 1: Hazard Identification and Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b177257#safety-and-handling-precautions-for-3-bromo-1-nitronaphthalene>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)